

5-Ethyl-2,2-dimethylheptane chemical properties

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Compound of Interest

Compound Name: 5-Ethyl-2,2-dimethylheptane

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An In-depth Technical Guide on the Chemical Properties of **5-Ethyl-2,2-dimethylheptane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known chemical and physical properties of the branched alkane, **5-Ethyl-2,2-dimethylheptane**. The document is intended for researchers, scientists, and professionals in drug development who may encounter or utilize such molecules in their work. It includes a summary of its physical constants, solubility characteristics, and safety information. Detailed experimental protocols for the determination of key properties are also provided, alongside a structural representation and a workflow diagram for property determination.

Introduction

5-Ethyl-2,2-dimethylheptane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$. As a branched alkane, its physical properties are influenced by its molecular structure, which features a seven-carbon chain with an ethyl group at the fifth position and two methyl groups at the second position. This structure impacts its boiling point, melting point, and density. Understanding these fundamental properties is crucial for its application in various chemical processes and as a reference compound in analytical chemistry.

Chemical and Physical Properties

The chemical and physical properties of **5-Ethyl-2,2-dimethylheptane** are summarized in the tables below. These values have been compiled from various chemical databases and literature sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄	[1] [2] [3] [4] [5]
Molecular Weight	156.31 g/mol	[2] [3] [6]
IUPAC Name	5-Ethyl-2,2-dimethylheptane	[2] [6]
CAS Registry Number	62016-47-1	[2] [3] [5] [6]
Boiling Point	169.4 °C / 172 °C	[1] [4]
Melting Point (estimated)	-57.06 °C	
Density	0.7405 g/cm ³	
Refractive Index	1.4159	

Note on Boiling Point Discrepancy: Different sources report slightly different boiling points. This may be due to variations in experimental conditions, such as atmospheric pressure, or impurities in the sample. Further experimental verification is recommended for precise applications.

Table 2: Solubility Data

Solvent	Solubility	Rationale
Water	Insoluble	Alkanes are non-polar and cannot form hydrogen bonds with water molecules, making them hydrophobic.[1][2][3][7][8]
Organic Solvents (e.g., Hexane, Ether, Toluene)	Soluble	As a non-polar molecule, 5-Ethyl-2,2-dimethylheptane readily dissolves in non-polar organic solvents based on the "like dissolves like" principle.[1][2][3][8]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **5-Ethyl-2,2-dimethylheptane** are outlined below. These are generalized protocols that can be applied to this specific compound.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[9]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band
- Heat source (Bunsen burner or heating mantle)

- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add approximately 0.5 mL of **5-Ethyl-2,2-dimethylheptane** to the small test tube.
- Place the capillary tube, open end down, into the test tube.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, immersing the sample in the oil bath.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge from the open end.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube after the heat source is removed and the bubbling ceases.^[9]

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty pycnometer on the analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in the constant temperature water bath until it reaches thermal equilibrium (e.g., 20 °C).
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it (m_2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **5-Ethyl-2,2-dimethylheptane** and bring it to the same temperature in the water bath.
- Dry the outside and weigh the filled pycnometer (m_3).
- The density of the sample (ρ_{sample}) is calculated using the following formula:

$$\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$$

where ρ_{water} is the known density of water at the experimental temperature.

Spectroscopic Information

While specific spectroscopic data for **5-Ethyl-2,2-dimethylheptane** is not readily available in public databases, a predicted Infrared (IR) spectrum can be inferred from its structure.

Infrared (IR) Spectroscopy: As a saturated alkane, the IR spectrum of **5-Ethyl-2,2-dimethylheptane** is expected to show characteristic C-H stretching and bending frequencies.

- C-H stretching: Strong absorptions in the range of 2850-3000 cm^{-1} .
- C-H bending: Absorptions around 1450-1470 cm^{-1} (for CH_2 and CH_3 groups) and a characteristic doublet for the gem-dimethyl group around 1370-1390 cm^{-1} .

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-Ethyl-2,2-dimethylheptane** is not widely available. However, based on the properties of similar branched alkanes, the following precautions should be taken:

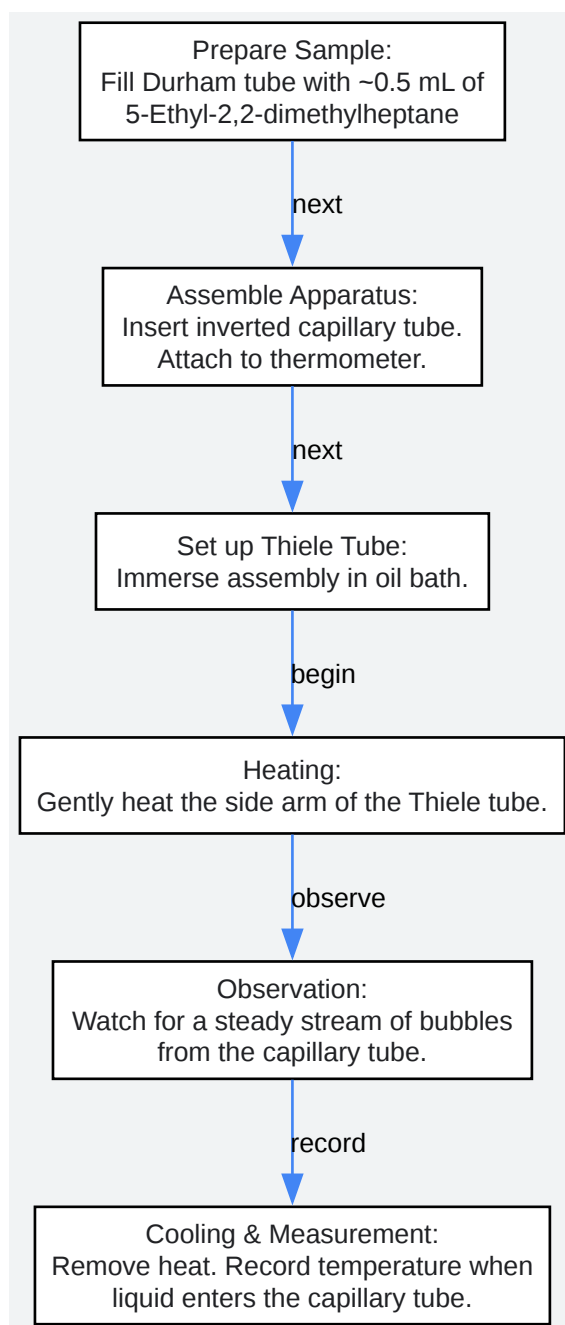
- **Flammability:** Alkanes are flammable. Keep away from heat, sparks, and open flames.[10]
- **Inhalation:** Avoid inhaling vapors. Use in a well-ventilated area or with appropriate respiratory protection.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. Wear protective gloves and safety glasses.[10]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.

Visualizations

Chemical Structure

Caption: 2D Chemical Structure of **5-Ethyl-2,2-dimethylheptane**.

Experimental Workflow: Boiling Point Determination



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

Conclusion

This technical guide has synthesized the available information on the chemical and physical properties of **5-Ethyl-2,2-dimethylheptane**. While key physical constants have been reported, further experimental validation, particularly for spectroscopic characterization, would be

beneficial for a more complete profile of this compound. The provided experimental protocols offer a basis for such future work. This document serves as a valuable resource for scientists and researchers requiring a foundational understanding of this branched alkane.

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